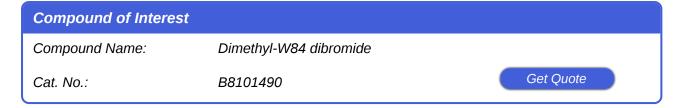


An In-depth Technical Guide to Dimethyl-W84 Dibromide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dimethyl-W84 dibromide is a significant chemical compound primarily recognized for its role as a potent and selective allosteric modulator of the M2 muscarinic acetylcholine receptor.[1][2] [3][4][5] This technical guide provides a comprehensive overview of **Dimethyl-W84 dibromide**, including its chemical properties, biological activity, and its mechanism of action. The information is presented to support the research and development endeavors of professionals in the fields of pharmacology and drug discovery.

Chemical and Physical Properties

Dimethyl-W84 dibromide is a complex organic molecule with the formal name N¹,N⁶-bis[3-(1,3-dihydro-5-methyl-1,3-dioxo-2H-isoindol-2-yl)propyl]-N¹,N¹,N⁶,N⁶-tetramethyl-1,6-hexanediaminium, dibromide.[1] Its chemical and physical properties are summarized in the table below for ease of reference.



Property	Value	Source
CAS Number	402475-33-6	[1][2][4][6]
Molecular Formula	C34H48Br2N4O4	[2]
Molecular Weight	736.58 g/mol	[2]
Alternate Names	N,N'-Bis[3-(1,3-dihydro-5-methyl-1,3-dioxo-2H-isoindol-2-yl)propyl]-N,N,N',N'-tetramethyl-1,6-hexanediamminium dibromide	[2]
Physical Form	Solid	[1]
Solubility	Soluble in DMSO and water	[1]
Purity	≥98%	[1][2]
Storage Stability	≥ 4 years	[1]

Biological Activity and Mechanism of Action

Dimethyl-W84 dibromide functions as a selective allosteric modulator of the M2 muscarinic acetylcholine receptor.[1][3] Allosteric modulators bind to a site on the receptor that is different from the primary (orthosteric) binding site. This binding can alter the receptor's affinity for its natural ligand or other drugs.

The primary mechanism of action for **Dimethyl-W84 dibromide** is to hinder the dissociation of orthosteric antagonists, such as N-methylscopolamine, from the M2 receptor.[1][3] This action has been quantified, with **Dimethyl-W84 dibromide** exhibiting an EC₅₀ value of 3 nM in this regard.[1][3] The EC₅₀ value represents the concentration of a drug that gives a half-maximal response, indicating the potency of **Dimethyl-W84 dibromide**.

The interaction of **Dimethyl-W84 dibromide** with the M2 receptor has been further elucidated in studies involving radiolabeled ligands. Research has shown that it interacts with the common allosteric site of the M2 receptor, influencing the binding of both orthosteric and other allosteric ligands.[1]



Modulation of the M2 Receptor by Dimethyl-W84

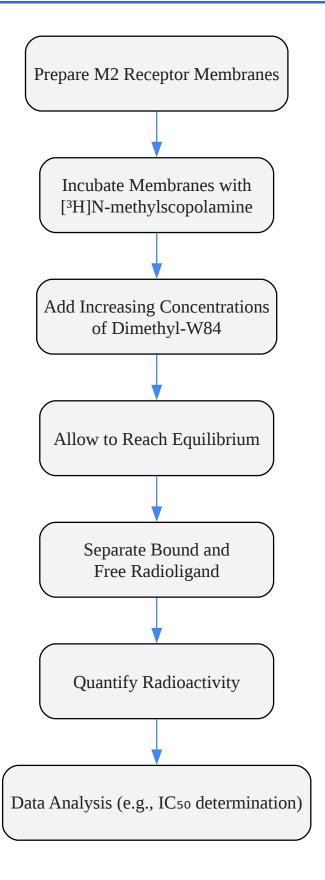
Experimental Protocols

Detailed experimental protocols involving **Dimethyl-W84 dibromide** can be found in the primary literature. The key studies that have characterized this compound are:

- Tränkle, C., et al. (1998). Identification of a [³H]Ligand for the common allosteric site of
 muscarinic acetylcholine M2 receptors. Molecular Pharmacology, 54(1), 139-145. This study
 likely outlines the initial radioligand binding assays used to identify and characterize the
 binding site of Dimethyl-W84.
- Tränkle, C., et al. (2003). Interactions of orthosteric and allosteric ligands with [³H]dimethyl-W84 at the common allosteric site of muscarinic M2 receptors. Molecular Pharmacology, 64(1), 180-190. This paper would provide detailed methodologies for competition binding assays and kinetic experiments to investigate the interactions between different ligands at the M2 receptor.

A generalized workflow for a competitive radioligand binding assay, a common experiment for this type of compound, is outlined below.





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Generalized Radioligand Binding Assay Workflow



Applications and Research Use

Dimethyl-W84 dibromide is a valuable tool for researchers studying the M2 muscarinic acetylcholine receptor.[1][2][3] Its high potency and selectivity make it suitable for in vitro studies aimed at understanding the structure and function of this receptor. It is important to note that this product is intended for research use only and is not for human or veterinary use. [1][2]

Conclusion

Dimethyl-W84 dibromide is a well-characterized allosteric modulator of the M2 muscarinic acetylcholine receptor. Its defined chemical properties and biological activity provide a solid foundation for its use as a research tool in pharmacology and related disciplines. The detailed understanding of its mechanism of action allows for its application in sophisticated studies of receptor kinetics and ligand interactions.

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